

# WAM2layers Technical Support Center: High-Resolution Climate Data Experiments

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## Compound of Interest

Compound Name: WAM2

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Welcome to the technical support center for **WAM2layers**. This guide provides troubleshooting advice and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing **WAM2layers** for high-resolution climate data experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **WAM2layers**?

A1: **WAM2layers** (Water Accounting Model - 2 layers) is an atmospheric moisture tracking model written in Python. It is used to determine the origin of precipitation (backtracking) or the destination of evaporated moisture (forward tracking). The model is particularly useful for understanding atmospheric dynamics and studying rainfall patterns in the context of climate change.[1][2][3] Version 3 of the model has been significantly rewritten to include performance optimizations for handling high-resolution input data, such as ERA5 reanalysis datasets.[3][4]

Q2: What are the main processing steps in a **WAM2layers** experiment?

A2: A **WAM2layers** experiment consists of two main stages: the preprocessing step and the tracking step.[5]

- **Preprocessing:** In this stage, the input data (e.g., from ERA5) is collapsed onto a two-layer vertical grid, and the necessary atmospheric variables are reconstructed for the model.[5]

- Tracking: This is the core of the model where the movement of "tagged" moisture is calculated. This can be done in two directions:
  - Forward tracking: Tracks where evaporated moisture will precipitate.
  - Backward tracking: Determines where precipitation originally evaporated.<sup>[6]</sup>

Q3: What are the primary input data requirements for **WAM2layers** with ERA5 data?

A3: To run **WAM2layers** with ERA5 data, you will need horizontal wind components (u and v), specific humidity (q), precipitation (P), evaporation (E), and surface pressure (ps). For pressure-level data, you will also need 10m wind components (u10 and v10) and 2m dew point temperature.

## Experimental Protocols

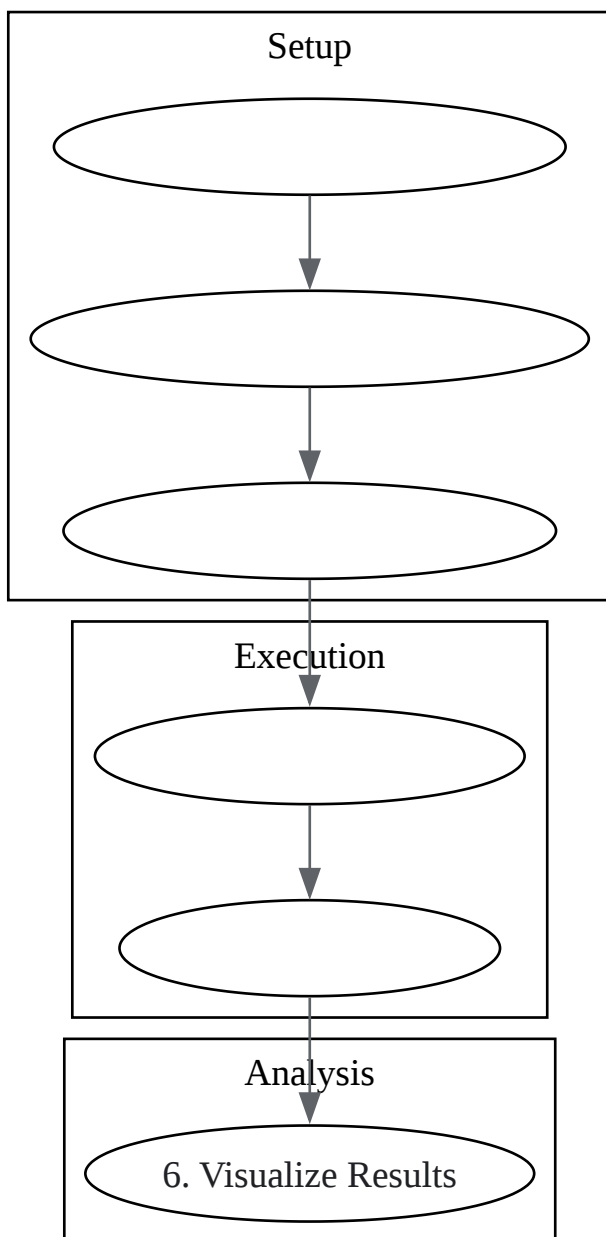
### Standard Methodology for a Backward Tracking

#### Experiment

This protocol outlines the standard procedure for setting up and running a backward tracking experiment with **WAM2layers** using high-resolution ERA5 data.

- Installation: Install **WAM2layers** and its dependencies, preferably in a dedicated conda environment. You can install the package with visualization tools using pip:
- Data Acquisition: Download the required ERA5 data for your region and time period of interest. **WAM2layers** includes a utility to download example datasets to get started quickly.
- Configuration: Create a config.yaml file to define the parameters of your experiment. This file controls everything from file paths to the tracking period and region.
- Preprocessing: Run the preprocessing step to prepare your input data. This is a data-intensive and time-consuming part of the process.
- Tracking: Execute the backward tracking run. The model will read the preprocessed data and calculate the origins of the precipitation in your defined region.
- Visualization: Once the tracking is complete, you can visualize the results.

Below is a workflow diagram illustrating this experimental protocol.



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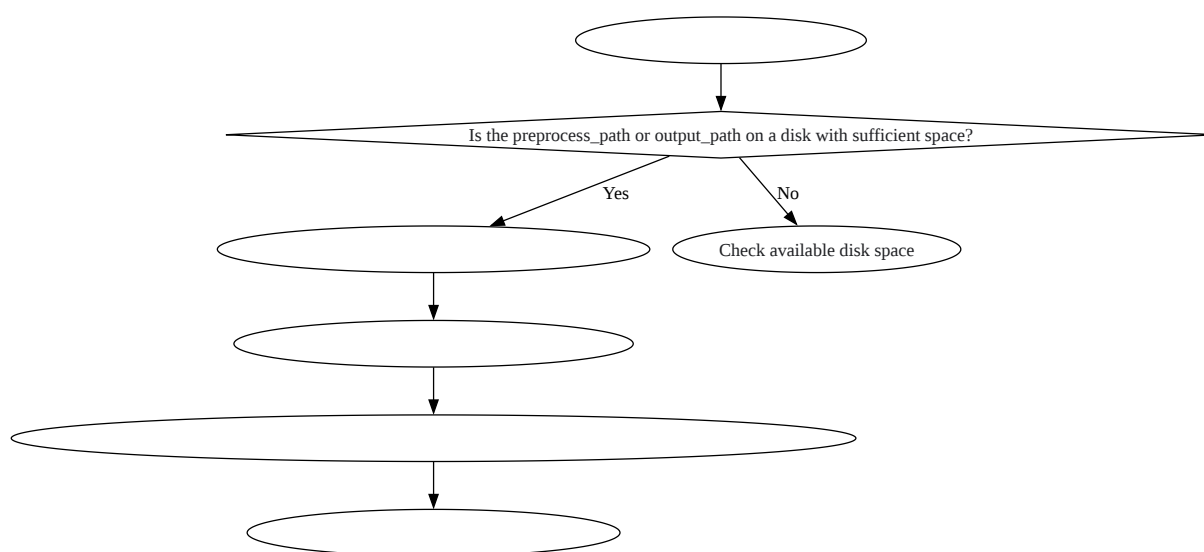
Caption: Standard experimental workflow for **WAM2**layers.

## Troubleshooting Guides

### Issue: MemoryError during Preprocessing or Tracking

High-resolution climate data can be very memory intensive. A MemoryError indicates that your system is running out of RAM.

Logical Flow for Troubleshooting Memory Errors:



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Caption: Decision tree for troubleshooting memory errors.

Solutions:

- Reduce the Domain: The most straightforward solution is to reduce the size of your tracking domain or the time period of your analysis in the config.yaml file. This will decrease the

amount of data that needs to be loaded into memory at once.

- **Check System Resources:** Ensure that your machine has sufficient RAM for the resolution of the data you are processing. High-resolution datasets like ERA5 require significantly more memory than older datasets like ERA-Interim.
- **Memory Profiling:** For more advanced users, you can use Python's memory profiling tools to get a line-by-line analysis of memory consumption.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) This can help identify if a specific function in your workflow is causing a memory leak. You can use the `memory_profiler` package by decorating the function you want to analyze with `@profile`.

## Issue: Model Instability or Inaccurate Results with High-Resolution Data

When working with high-resolution data, you may encounter issues with the stability of the numerical solver, leading to unrealistic or inaccurate results.

Key Parameter to Check:

- **Courant Number:** For the numerical solver to be stable, the Courant number should not exceed one.[\[1\]](#) This means that moisture should not travel more than one grid cell per time step. With higher spatial resolution, the grid cells are smaller, and thus a smaller time step is often required to maintain stability.[\[1\]](#)

Optimization Parameters in `config.yaml`:

The following table summarizes key parameters in your `config.yaml` that you should consider adjusting when working with high-resolution data.

Parameter	Recommended Setting for High-Resolution Data	Rationale
target_frequency	A smaller value (e.g., '10min' for ERA5)	Higher spatial resolution requires a smaller time step to keep the Courant number below 1 and ensure model stability.[1]
preprocess_path	Path to a fast storage device (e.g., SSD)	The preprocessing step is I/O intensive. Using a fast disk can significantly reduce processing time.
region	As small as necessary for the research question	Reducing the geographical bounding box directly reduces the amount of data processed, leading to lower memory usage and faster run times.
start_date / end_date	Shorter time periods for initial tests	Before running a multi-year analysis, test your configuration on a shorter period to identify potential issues without waiting for a long processing time.

Note: It is highly recommended to perform a sensitivity analysis on the temporal and spatial resolutions to find the optimal settings for your specific research question and computational resources.[11]

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## References

- 1. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]
- 2. data.4tu.nl [data.4tu.nl]
- 3. EGUsphere - Atmospheric moisture tracking with WAM2layers v3 [egusphere.copernicus.org]
- 4. research.tudelft.nl [research.tudelft.nl]
- 5. forum.access-hive.org.au [forum.access-hive.org.au]
- 6. youtube.com [youtube.com]
- 7. Introduction to Memory Profiling in Python | DataCamp [datacamp.com]
- 8. analyticsvidhya.com [analyticsvidhya.com]
- 9. Memory profiling in Python using memory\_profiler - GeeksforGeeks [geeksforgeeks.org]
- 10. memory-profiler · PyPI [pypi.org]
- 11. Theory — WAM2layers documentation [wam2layers.readthedocs.io]
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